

An In-depth Technical Guide on 2,7-Dichloroquinoxaline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,7-Dichloroquinoxaline

Cat. No.: B1302706

[Get Quote](#)

This guide provides essential technical data for **2,7-Dichloroquinoxaline**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development.

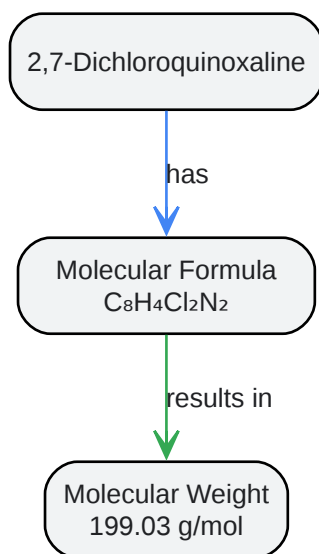
Data Presentation

The fundamental molecular properties of **2,7-Dichloroquinoxaline** are summarized in the table below for clear and easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₄ Cl ₂ N ₂	PubChem[1], Santa Cruz Biotechnology[2], P&S Chemicals[3]
Molecular Weight	199.03 g/mol	PubChem[1]
Alternate Molecular Weight	199.04 g/mol	Santa Cruz Biotechnology[2]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its molecular formula, and its corresponding molecular weight.



[Click to download full resolution via product page](#)

Caption: Relationship between Compound, Formula, and Molecular Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,7-Dichloroquinoxaline | C₈H₄Cl₂N₂ | CID 2758223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2,7-Dichloroquinoxaline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302706#2-7-dichloroquinoxaline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com